

3-Bromobiphenyl: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 3-Bromobiphenyl

Cat. No.: B057067

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential safety and handling information for **3-Bromobiphenyl** (CAS No. 2113-57-7). The following sections detail the compound's hazard classifications, physical and chemical properties, safe handling and storage procedures, personal protective equipment recommendations, and emergency first-aid measures. This guide is intended to supplement, not replace, the official Safety Data Sheet (SDS) provided by the manufacturer.

Hazard Identification and Classification

3-Bromobiphenyl is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is crucial for handlers to be fully aware of its potential hazards to mitigate risks in a laboratory or drug development setting. The primary hazards are summarized in the GHS classification table below.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[1]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation.[1]
Specific Target Organ Toxicity (Single Exposure) - Respiratory Tract Irritation	3	H335: May cause respiratory irritation.[2]
Specific Target Organ Toxicity (Repeated Exposure)	2	H373: May cause damage to organs through prolonged or repeated exposure.[3]
Hazardous to the Aquatic Environment, Acute Hazard	1	H400: Very toxic to aquatic life. [3]
Hazardous to the Aquatic Environment, Long-term Hazard	1	H410: Very toxic to aquatic life with long lasting effects.[3]

The following diagram illustrates the GHS pictograms associated with **3-Bromobiphenyl**, providing a quick visual reference to its primary hazards.

Caption: GHS Pictograms for **3-Bromobiphenyl**.

Physical and Chemical Properties

Understanding the physical and chemical properties of **3-Bromobiphenyl** is fundamental for its safe handling and for designing experimental procedures. It is described as a clear yellow viscous liquid that is insoluble in water.[1][4]

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C12H9Br[1]
Molecular Weight	233.10 g/mol [1]
Appearance	Clear yellow viscous liquid[1][4]
Boiling Point	300.0 ± 9.0 °C at 760 mmHg[5]
Melting Point	9°C[5]
Flash Point	113 °C (235.4 °F) - closed cup[6]
Density	1.398 g/mL at 25 °C
Solubility in Water	Insoluble[1]
Refractive Index	n20/D 1.639

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is essential to minimize exposure and ensure laboratory safety.

Handling

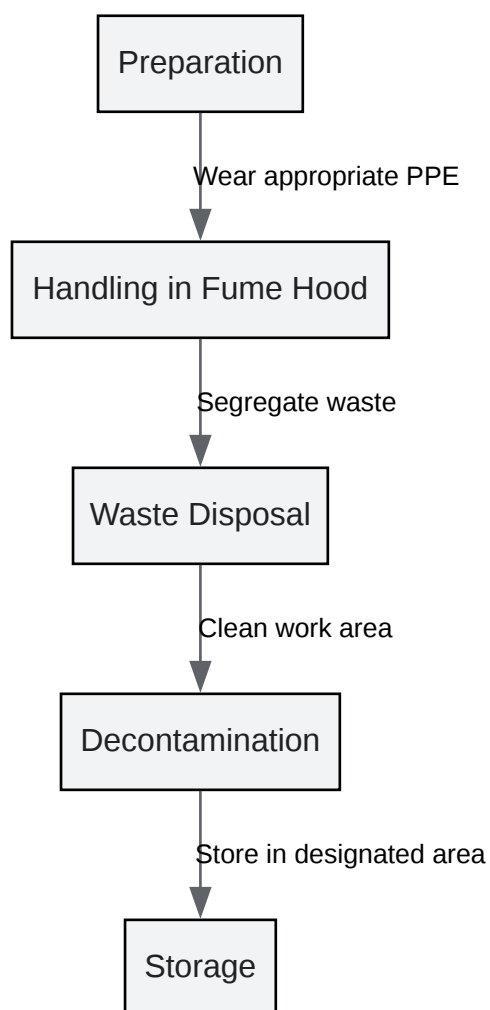
- Ventilation: Always handle **3-Bromobiphenyl** in a well-ventilated area, preferably within a chemical fume hood to prevent the formation and inhalation of aerosols.[3]
- Personal Protective Equipment (PPE): A comprehensive set of PPE must be worn at all times. This includes chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.[6] For situations with a risk of splashing, a face shield is recommended.[7]
- Hygiene: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[8]

Storage

- Container: Store in a tightly closed container in a cool, dry, and well-ventilated place.[3]

- Incompatibilities: Keep away from strong oxidizing agents.[1] The compound may also be sensitive to light.[1]
- Storage Temperature: Store at room temperature (between 10°C - 25°C).[2]

The following workflow diagram outlines the essential steps for the safe handling of **3-Bromobiphenyl**.

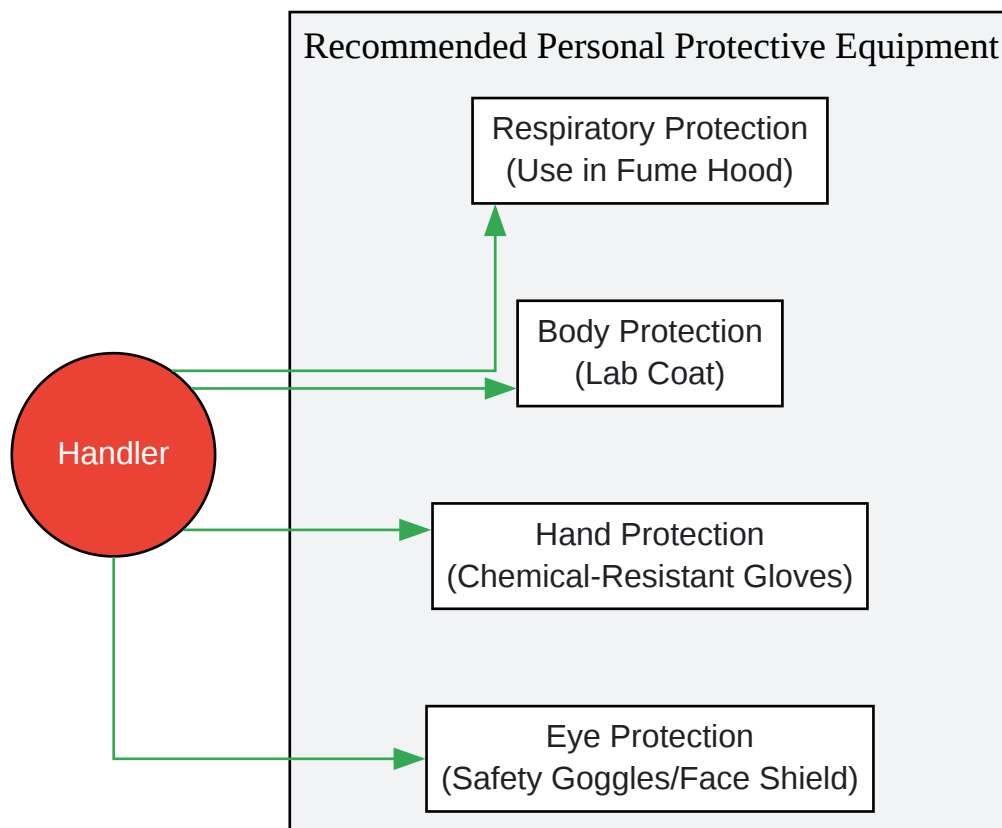


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Caption: Workflow for Safe Handling of **3-Bromobiphenyl**.

Personal Protective Equipment (PPE)

The selection and proper use of PPE are critical in preventing exposure to **3-Bromobiphenyl**. The following diagram details the recommended PPE for handling this compound.



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Caption: Recommended PPE for Handling **3-Bromobiphenyl**.

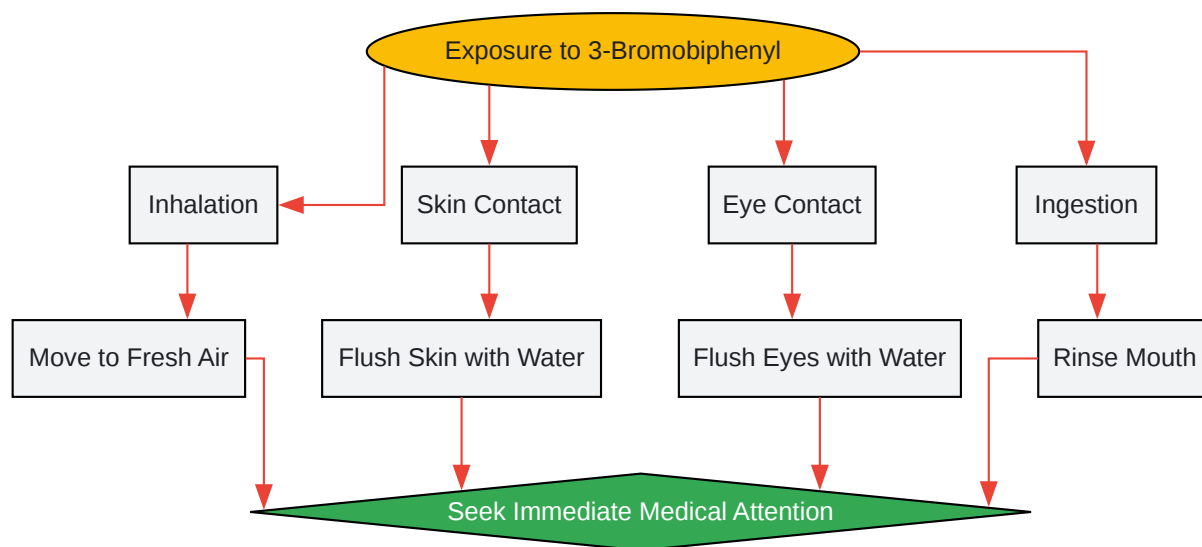
First-Aid Measures

In the event of exposure, immediate and appropriate first-aid measures are crucial.

Table 3: First-Aid Procedures

Exposure Route	First-Aid Measures
Inhalation	Immediately move the exposed person to fresh air.[9] If breathing is difficult, give oxygen. If breathing has stopped, perform artificial respiration.[10] Seek immediate medical attention.
Skin Contact	Immediately flush the affected skin with plenty of water for at least 15 minutes while removing contaminated clothing.[1] Wash the skin thoroughly with soap and water.[1] If skin irritation occurs, get medical advice/attention.[8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15-20 minutes, also under the eyelids. [11] Remove contact lenses, if present and easy to do.[10] Continue rinsing and seek immediate medical attention.
Ingestion	Do NOT induce vomiting.[12] Rinse mouth with water.[10] Call a physician or poison control center immediately.[12]

The following diagram illustrates the logical flow of first-aid actions depending on the route of exposure.



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Caption: First-Aid Decision Flowchart for **3-Bromobiphenyl** Exposure.

Accidental Release Measures

In the event of a spill, personal precautions, protective equipment, and emergency procedures should be followed.

- Personal Precautions: Evacuate the area and ensure adequate ventilation. Avoid breathing vapors, mist, or gas.[8]
- Containment and Cleaning: Absorb the spill with an inert, non-combustible material such as sand, diatomite, or universal binders.[3] Collect the absorbed material in a suitable, labeled container for disposal. Do not allow the chemical to enter drains or waterways.[3]

Toxicological Information

Limited toxicological data is available for **3-Bromobiphenyl**. It is considered moderately toxic by the intraperitoneal route.[4] Acute exposure may lead to irritation of the eyes, skin, and respiratory tract.[4] Prolonged or repeated exposure could potentially result in damage to the liver and kidneys.[4] The lowest published lethal dose (LDLo) in mice via the intraperitoneal

route is 500 mg/kg.[5] There is currently insufficient evidence to classify **3-bromobiphenyl** as a human carcinogen.[4]

This technical guide provides a summary of the key safety and handling information for **3-Bromobiphenyl**. It is imperative that all users consult the full Safety Data Sheet (SDS) from their supplier and adhere to all institutional and regulatory safety protocols.

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